

Comprehensive Guide to the Proper Disposal of Basimiglurant

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Compound of Interest

Compound Name: *Basimiglurant*

Cat. No.: *B1667758*

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This document provides essential safety and logistical information for the proper disposal of **Basimiglurant** (CAS No. 802906-73-6), a compound used in laboratory research. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Basimiglurant is classified as a hazardous substance, causing skin, eye, and respiratory irritation.^[1] Therefore, adherence to strict disposal protocols is mandatory to mitigate risks to personnel and the environment.

Quantitative Data and Chemical Properties

The following table summarizes the key quantitative and identifying information for **Basimiglurant**.

Property	Value	Reference
Chemical Name	Basimglurant	[1]
Synonyms	RG7090; CTEP Derivative	[1]
CAS Number	802906-73-6	[1]
Molecular Formula	C18H13ClFN3	[1]
Molecular Weight	325.77 g/mol	[1]
Hazard Statements	H315, H319, H335	[1]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2A), Respiratory Irritant (Category 3)	[1]

Experimental Protocols: Disposal of Basimglurant

No standard, validated laboratory protocol for the chemical inactivation or neutralization of **Basimglurant** for disposal purposes has been identified in published literature. As an investigational compound with hazardous properties, chemical treatment to render it non-hazardous is not recommended without a validated procedure. The appropriate and compliant method of disposal is to manage it as hazardous chemical waste.

The following step-by-step procedure outlines the safe segregation, packaging, and disposal of **Basimglurant** waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **Basimglurant** in any form (solid, solution, or contaminated materials), all personnel must wear appropriate PPE to prevent exposure.[1] This includes:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant protective gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

- **Respiratory Protection:** A suitable respirator should be used if handling the powder outside of a fume hood or if aerosolization is possible.

Step 2: Waste Segregation

Proper segregation of waste at the point of generation is critical. Do not mix **Basimglurant** waste with non-hazardous or biological waste streams.

- **Solid Waste:** This includes unused or expired pure **Basimglurant** powder, contaminated lab materials such as weigh boats, pipette tips, and contaminated gloves or bench paper.
- **Liquid Waste:** This includes solutions containing **Basimglurant**, such as stock solutions or experimental media. Halogenated and non-halogenated solvent wastes should be collected separately if institutional procedures require it.
- **Sharps Waste:** Needles, syringes, or glass Pasteur pipettes contaminated with **Basimglurant** should be disposed of in a designated, puncture-proof sharps container for hazardous chemical waste.

Step 3: Waste Containerization and Labeling

All waste must be collected in appropriate, clearly labeled containers.

- **Select a Compatible Container:** Use a container that is chemically resistant to the waste being collected (e.g., a high-density polyethylene (HDPE) bottle for liquids, a sturdy, sealable bag or drum for solids). The container must have a secure, leak-proof lid.
- **Label the Container:** As soon as the first waste is added, affix a "Hazardous Waste" label to the container. This label must be provided by your institution's Environmental Health and Safety (EHS) department.
- **Complete the Label Information:** Fill out the hazardous waste label completely and accurately. This typically includes:
 - The words "Hazardous Waste."

- The full chemical name: "**Basimglurant**" and any other chemical constituents (e.g., solvents, buffers) with their approximate concentrations or percentages. Do not use abbreviations.
- The name and contact information of the Principal Investigator (PI).
- The laboratory location (building and room number).
- The date the waste was first added to the container (accumulation start date).

Step 4: Storage of Hazardous Waste

Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.

- The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.
- Store the waste container with the lid securely closed at all times, except when adding waste.
- Use secondary containment (e.g., a larger, chemically resistant tub or bin) for all liquid waste containers to prevent spills.
- Ensure that incompatible wastes are segregated to prevent dangerous reactions.

Step 5: Disposal of Empty Containers

Empty containers that originally held pure **Basimglurant** must also be disposed of as hazardous waste.

- If the container held what is classified as an "acute" hazardous waste, it must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous chemical waste.
- For non-acute hazardous waste, empty the container as much as possible, and dispose of the container itself as hazardous solid waste.

- Deface or remove the original product label before disposal.

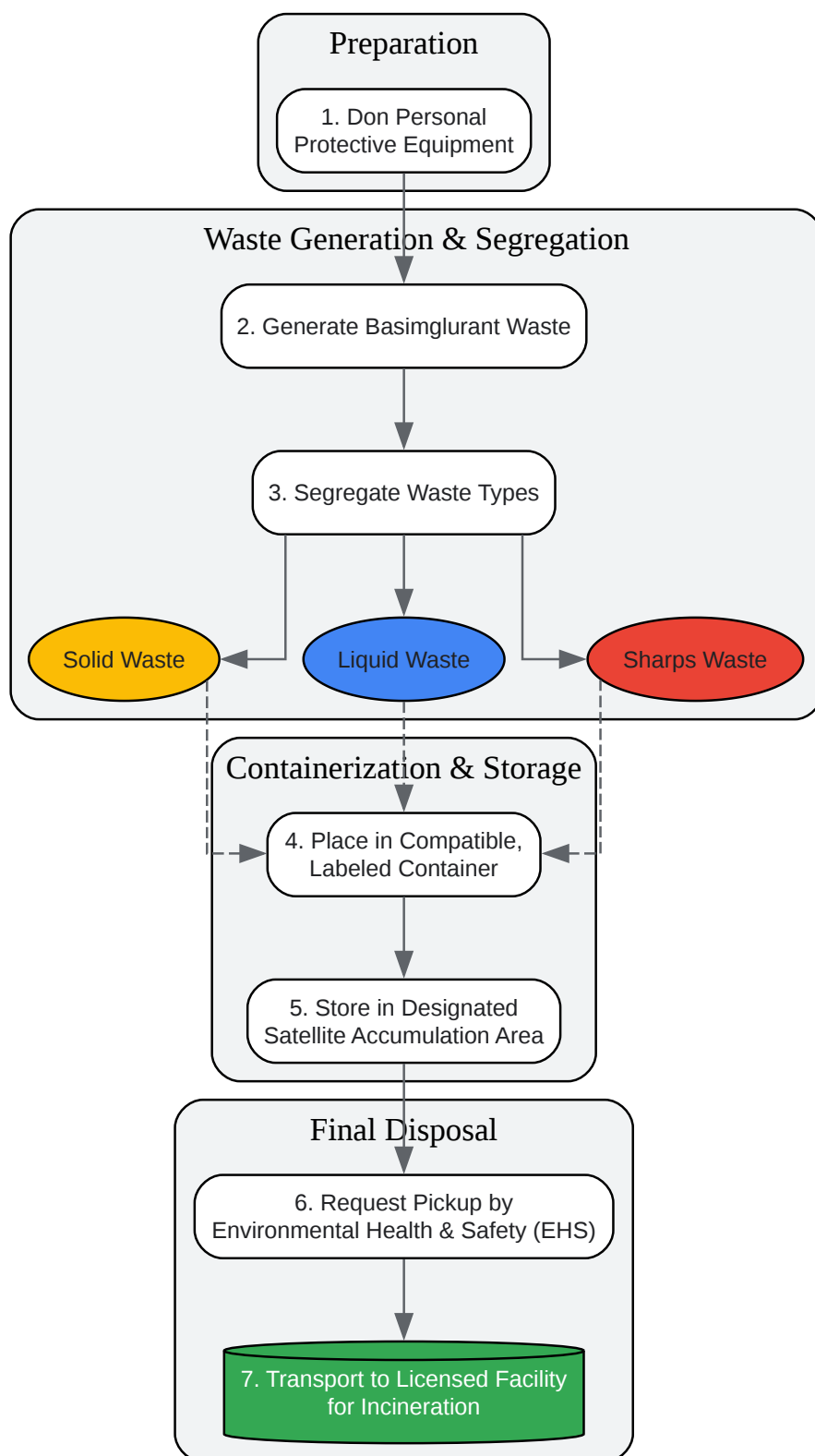
Step 6: Arranging for Waste Pickup

Once the waste container is full or has been in storage for the maximum allowable time per institutional and regulatory limits (e.g., 90 or 180 days), arrange for its disposal.

- Contact your institution's EHS department to schedule a hazardous waste pickup.
- Do not transport hazardous waste outside of the laboratory. Trained EHS personnel will collect the waste.
- The EHS department will work with a licensed hazardous waste vendor for final disposal, which is typically high-temperature incineration.

Mandatory Visualizations

The following diagram illustrates the workflow for the proper disposal of **Basimiglurant**.



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Caption: Workflow for the safe disposal of **Basimglurant** waste.

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References

- 1. selectagents.gov [selectagents.gov]
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